

Safe handling, storage, and disposal of Benzyl 5-hydroxypentanoate

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Compound of Interest

Compound Name: Benzyl 5-hydroxypentanoate

Cat. No.: B121578

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Application Notes and Protocols for Benzyl 5-hydroxypentanoate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and disposal of **Benzyl 5-hydroxypentanoate** (CAS No. 134848-96-7). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Overview and Hazard Summary

Benzyl 5-hydroxypentanoate is a chemical intermediate used in synthetic organic chemistry. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound presents the following hazards:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

A comprehensive summary of its known properties is provided in the table below.

Physicochemical and Safety Data

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Appearance	Colorless to clear Pale Yellow Oil or Liquid/Semi-Solid/Solid/Lump
Boiling Point	314.8 ± 25.0 °C (Predicted)
Density	1.100 ± 0.06 g/cm ³ (Predicted)
Solubility	Acetone (Slightly), Chloroform (Slightly)
Signal Word	Warning
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P280, P301+P312, P302+P352, P305+P351+P338

Experimental Protocols

Handling Protocol

Objective: To outline the safe procedure for handling **Benzyl 5-hydroxypentanoate** to minimize exposure risk.

Materials:

- **Benzyl 5-hydroxypentanoate**
- Chemical fume hood
- Safety goggles (chemical splash-proof)
- Face shield (recommended)
- Nitrile or neoprene gloves

- Lab coat
- Appropriate glassware
- Spatula/pipette

Procedure:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible. Confirm that the chemical fume hood is functioning correctly.
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. A face shield is recommended when handling larger quantities.
- Weighing and Transfer: Conduct all weighing and transfer operations within a certified chemical fume hood to avoid inhalation of any vapors or aerosols.
- Avoid Contact: Avoid direct contact with skin and eyes. Do not breathe dust, fumes, gas, mist, vapors, or spray.^[2]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.

Storage Protocol

Objective: To define the appropriate conditions for the long-term and short-term storage of **Benzyl 5-hydroxypentanoate** to ensure its stability and prevent hazardous situations.

Materials:

- Primary container with **Benzyl 5-hydroxypentanoate**
- Secondary containment
- Refrigerator or freezer (as required)
- Inert gas source (e.g., argon, nitrogen)

Procedure:

- Container: Keep the compound in its original, tightly sealed container.
- Atmosphere: For long-term storage and to prevent degradation due to moisture (hygroscopic nature), store under an inert atmosphere.
- Temperature: Storage temperature recommendations vary by supplier, ranging from 2-8°C to -20°C or -80°C.[3] For optimal stability, especially given its temperature-sensitive nature, storage at -20°C or below in a freezer is recommended.
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and relevant hazard warnings.

Disposal Protocol

Objective: To provide a safe and environmentally responsible method for the disposal of **Benzyl 5-hydroxypentanoate** and its contaminated containers.

Materials:

- Waste **Benzyl 5-hydroxypentanoate**
- Contaminated materials (e.g., pipette tips, gloves)
- Designated non-halogenated organic waste container
- Hazardous waste labels

Procedure:

- Waste Segregation: Collect waste **Benzyl 5-hydroxypentanoate** and any contaminated disposable materials in a designated, properly labeled hazardous waste container for non-halogenated organic waste.

- **Container Management:** Keep the waste container tightly closed except when adding waste. Do not overfill the container.
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Empty Containers:** Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.

Emergency Procedures

First Aid Measures

- **If Swallowed (H302):** Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[2]
- **On Skin (H315):** Take off immediately all contaminated clothing. Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[2]
- **In Eyes (H319):** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- **If Inhaled (H335):** Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Visualized Workflows

Caption: Safe Handling Workflow.

Caption: Emergency Response Protocol.

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Phone: (601) 213-4426
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